

Technical Support Center: F 16915 (rel-(R,S)-Formoterol)

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Compound of Interest		
Compound Name:	F 16915	
Cat. No.:	B1256084	Get Quote

This technical support center provides guidance on the stability and handling of **F 16915**, identified as rel-(R,S)-Formoterol, for research and development purposes. The information is compiled from publicly available data on Formoterol and should be used as a general guide. For product-specific data, please refer to the Certificate of Analysis provided by the manufacturer.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for F 16915?

A1: Formoterol fumarate, the common salt form of Formoterol, is typically stored under refrigerated conditions (2-8 °C) to ensure long-term stability.[1] Some formulations may be stored at room temperature for a limited period, often up to 3 months.[2][3] It is crucial to protect the compound from light and moisture.[1][4] For the specific product **F 16915**, always refer to the storage instructions on the product vial and the Certificate of Analysis.

Q2: What is the solubility of **F 16915**?

A2: Formoterol fumarate dihydrate is described as slightly soluble in water.[5] Its aqueous solubility is dependent on both pH and temperature.[5] It is soluble in methanol and freely soluble in acetic acid, but practically insoluble in diethyl ether.[4] One study reported the water solubility of Formoterol fumarate to be 1.16 ± 0.02 mg/mL at 25 °C.[6] Solubility can be increased in the presence of co-solvents like ethanol and methanol.[6]



Q3: How should I handle solutions of **F 16915** for my experiments?

A3: Due to its sensitivity to environmental factors, it is recommended to prepare solutions of **F 16915** fresh for each experiment. If storage of a stock solution is necessary, it should be stored at -20°C for short periods, although stability under these conditions should be verified for your specific application.[7] Solutions in DMSO, for instance, may be stored at -20°C for up to 3 months.[7] Protect solutions from light.

Q4: What are the known degradation pathways for Formoterol?

A4: Forced degradation studies on Formoterol, in combination with other drugs, have shown that it is susceptible to degradation under various stress conditions. These include acidic and basic hydrolysis, oxidation, and exposure to heat and light.[8] The primary degradation pathways can involve deformylation and sulfate conjugation.[9] Researchers should be mindful of these factors when designing experiments and interpreting results.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of F 16915 due to improper storage or handling.	- Ensure the compound is stored at the recommended temperature and protected from light and moisture Prepare fresh solutions for each experiment If using a stock solution, verify its stability under your storage conditions.
Low or no biological activity	- Compound degradation Poor solubility in the experimental medium.	- Check storage conditions and solution preparation methods Consider using a co-solvent to improve solubility. Ensure the co-solvent is compatible with your experimental system Verify the pH of your experimental buffer, as Formoterol's solubility is pH-dependent.[5]
Precipitation in aqueous solutions	Exceeding the solubility limit of F 16915.	- Prepare a more dilute solution Adjust the pH of the solution. Formoterol fumarate dihydrate has increasing solubility in highly acidic or basic conditions.[6] - Consider the use of a different solvent system or the addition of a solubilizing agent.
Appearance of unexpected peaks in chromatography	Degradation of the compound.	- Review the experimental protocol for potential stressors such as extreme pH, high temperature, or exposure to light Perform a forced degradation study under your



experimental conditions to identify potential degradation products.

Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution

- Allow the vial of F 16915 to equilibrate to room temperature before opening.
- Weigh the desired amount of the compound in a suitable container.
- Add the appropriate solvent (e.g., DMSO, methanol, or a buffered aqueous solution) to the desired concentration.
- Vortex or sonicate briefly to ensure complete dissolution.
- If not for immediate use, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -20°C, protected from light.

Protocol 2: Forced Degradation Study (General Guideline)

This is a general protocol and should be adapted based on the specific experimental needs.

- Acid Hydrolysis: Dissolve F 16915 in a solution of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before analysis.
- Base Hydrolysis: Dissolve **F 16915** in a solution of 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60°C) for a defined period. Neutralize the solution before analysis.
- Oxidative Degradation: Dissolve F 16915 in a solution containing a low concentration of hydrogen peroxide (e.g., 3% H₂O₂). Incubate at room temperature, protected from light, for a defined period.
- Thermal Degradation: Expose the solid compound to a high temperature (e.g., 105°C) for a
 defined period (e.g., 6 hours).



- Photolytic Degradation: Expose a solution of F 16915 to a controlled light source (e.g., in a photostability chamber) for a defined period.
- Analysis: Analyze the stressed samples, along with an unstressed control, by a stabilityindicating analytical method, such as HPLC with UV or MS detection, to identify and quantify any degradation products.

Data Presentation

Table 1: Solubility of Formoterol Fumarate

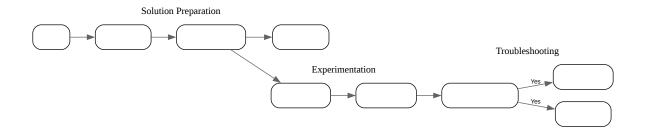
Solvent	Solubility	Reference
Water (25 °C)	1.16 ± 0.02 mg/mL	[6]
Water	Slightly soluble	[5]
Methanol	Soluble	[4]
Ethanol (95%)	Very slightly soluble	[4]
Acetic Acid (100%)	Freely soluble	[4]
Diethyl Ether	Practically insoluble	[4]

Table 2: Recommended Storage Conditions for Formoterol Formulations

Condition	Duration	Reference
Refrigerated (2-8 °C)	Long-term	[1]
Room Temperature	Up to 3 months	[2][3]

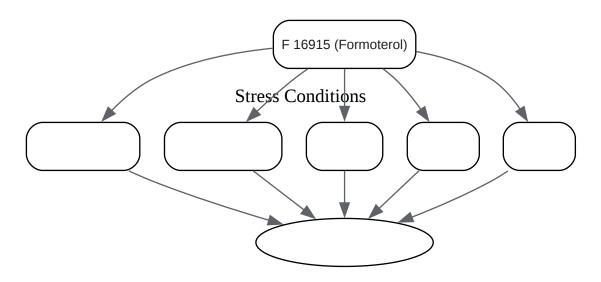
Visualizations





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Caption: Experimental workflow for handling **F 16915**.



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Caption: Potential degradation pathways for F 16915.

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